

Key safety and handling precautions for (2-bromoethyl)cyclopropane

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Compound of Interest

Compound Name: (2-Bromoethyl)cyclopropane

Cat. No.: B145715

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An In-depth Technical Guide to the Safe Handling of **(2-bromoethyl)cyclopropane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the key safety and handling precautions for **(2-bromoethyl)cyclopropane** (CAS No. 36982-56-6), a versatile reagent used in the synthesis of various pharmaceutical compounds.^{[1][2]} Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research.





Chemical and Physical Properties

(2-bromoethyl)cyclopropane is a colorless oil with a molecular formula of C₅H₉Br and a molecular weight of approximately 149.03 g/mol.^{[1][3]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source
CAS Number	36982-56-6	[3]
Molecular Formula	C5H9Br	[3]
Molecular Weight	149.03 g/mol	[3]
Appearance	Colourless Oil	[1]
Density	1.433 ± 0.06 g/cm ³ (at 20°C)	[1]
Boiling Point	105 - 129 °C	[1][4]
Flash Point	39.2 ± 13.6 °C	[1][3]
Vapor Density	4.66 (Air = 1)	[4]
Vapor Pressure	19.8 ± 0.2 mmHg (at 25°C)	[1]
Refractive Index	1.506	[1]

Hazard Identification and GHS Classification

(2-bromoethyl)cyclopropane is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[3] Its primary hazards include flammability and irritation to the skin, eyes, and respiratory tract.[3][4]

GHS Hazard Class	Hazard Statement	Signal Word	Pictogram
Flammable liquids (Category 3)	H226: Flammable liquid and vapor	Warning	
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	Warning	
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation	Warning	
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	Warning	

Safe Handling and Storage Protocols

Proper handling and storage procedures are essential to minimize the risks associated with **(2-bromoethyl)cyclopropane**.

Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is critical. The following PPE should be worn when handling this chemical:

- Eye Protection: Chemical safety goggles or glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards are mandatory.[\[4\]](#)
- Hand Protection: Handle with chemical-resistant gloves. Dispose of contaminated gloves after use in accordance with good laboratory practices.[\[4\]](#)
- Skin and Body Protection: Wear impervious clothing and ensure that safety showers and eyewash stations are readily accessible.[\[4\]](#)[\[5\]](#)

- Respiratory Protection: Use only in a well-ventilated area, preferably under a chemical fume hood.^[4]^[6] If exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.^[6]^[7]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.^[4]^[7]
- Avoid inhalation of vapor or mist.^[4]
- Keep away from sources of ignition, including heat, sparks, and open flames. No smoking.^[4]
- Use spark-proof tools and explosion-proof equipment.^[8]
- Ground and bond containers when transferring material to prevent static discharge.^[8]

Storage Conditions

- Store in a cool, refrigerated, and well-ventilated place.^[4]
- Keep containers tightly closed in a dry area.^[6]^[9]
- Protect from heat and ignition sources.^[4]
- Store away from incompatible materials such as strong oxidizing agents.^[4]

First Aid Measures

In the event of exposure, immediate action is necessary.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [4] [8]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing and shoes. Consult a physician. [4] [8]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. [4] [8]

Accidental Release and Disposal

Accidental Release Measures

- Ensure adequate ventilation and remove all sources of ignition.[\[4\]](#)
- Use personal protective equipment.[\[4\]](#)
- Prevent product from entering drains.[\[4\]](#)
- Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and dispose of as hazardous waste.[\[4\]](#)
- Keep in suitable, closed containers for disposal.[\[4\]](#)

Disposal Considerations

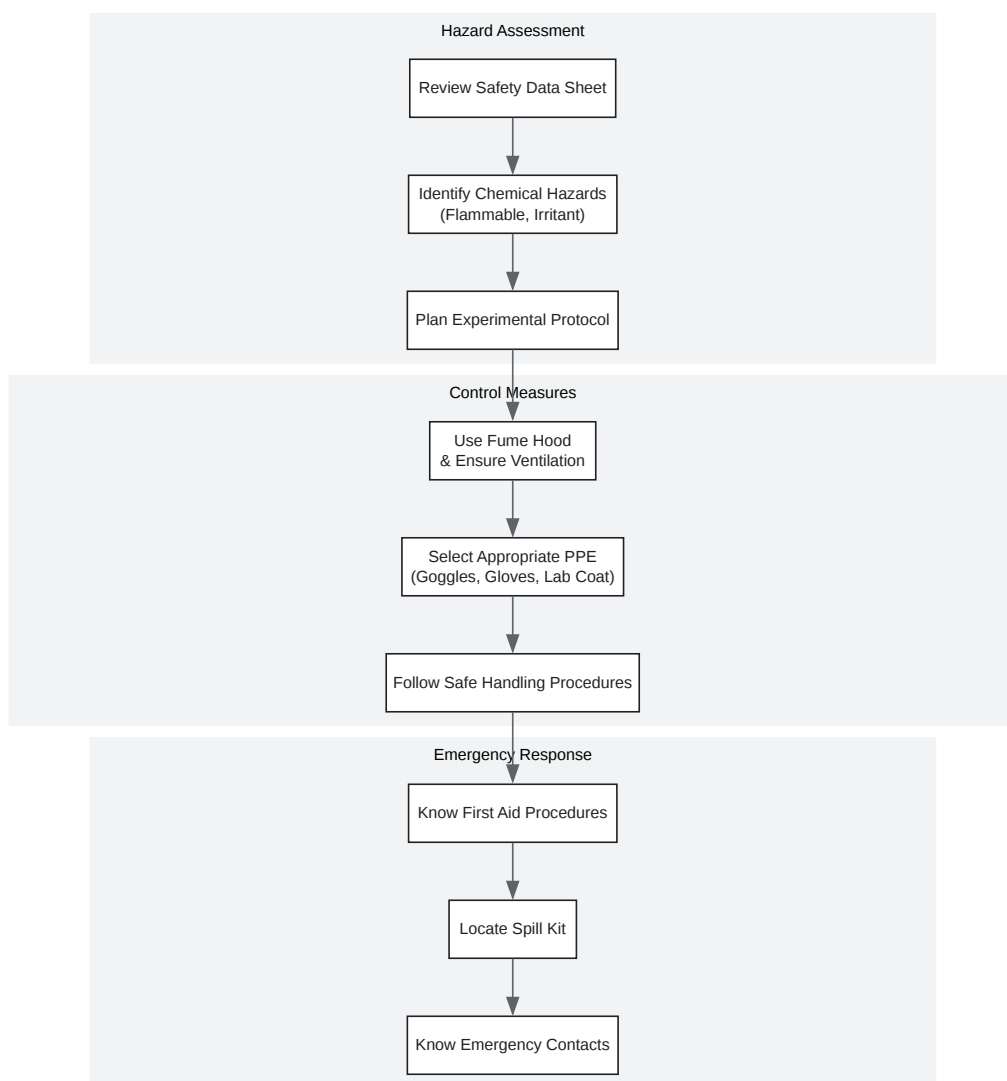
- Dispose of this chemical and its container to an approved waste disposal plant.[\[7\]](#)
- Offer surplus and non-recyclable solutions to a licensed disposal company.[\[9\]](#)

Stability and Reactivity

(2-bromoethyl)cyclopropane is stable under recommended storage conditions.^[4] It is incompatible with strong oxidizing agents and strong bases.^{[4][7]} Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen bromide gas.^[4]

Visualizations

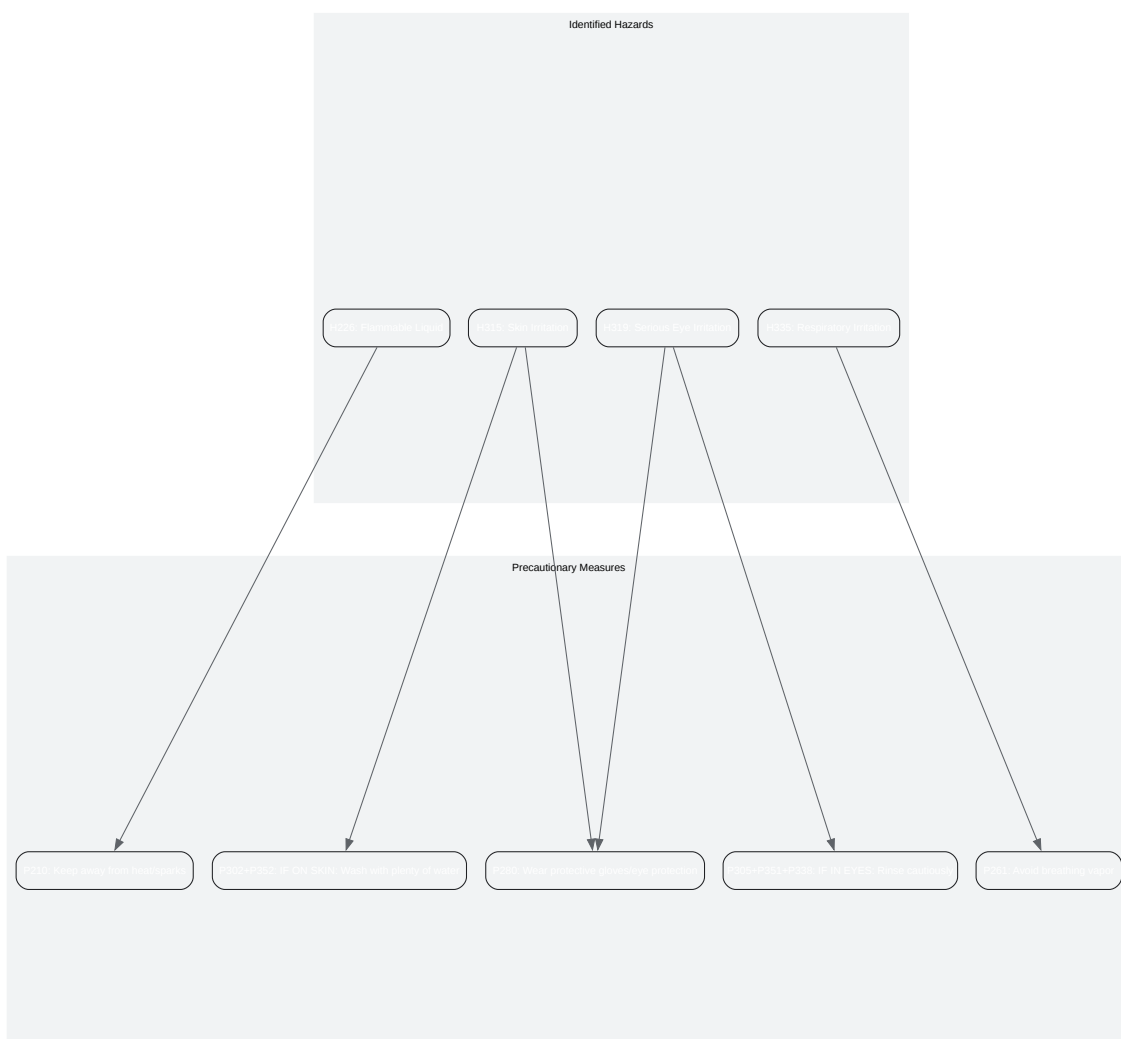
Hazard Mitigation Workflow



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Caption: A logical workflow for mitigating hazards associated with **(2-bromoethyl)cyclopropane**.

GHS Hazard and Precautionary Relationship



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Caption: Relationship between GHS hazards and key precautionary statements for **(2-bromoethyl)cyclopropane**.

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